

An In-depth Technical Guide to 5-Iodo-2-methylbenzoic Acid: Physicochemical Properties

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Compound of Interest

Compound Name: 5-Iodo-2-methylbenzoic acid

Cat. No.: B1298445

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physicochemical properties of **5-Iodo-2-methylbenzoic acid** (CAS No. 54811-38-0), a versatile intermediate in organic synthesis and pharmaceutical research.

Physicochemical Data

The appearance and melting point of **5-Iodo-2-methylbenzoic acid** are critical parameters for its identification, purity assessment, and application in further synthetic steps.

Parameter	Value	Source(s)
Appearance	White to off-white or light yellow crystalline powder	[1] [2] [3] [4] [5]
Melting Point	176-180 °C	[1] [2] [4] [6] [7]

Note: Some sources have reported a melting range of 179.0 to 183.0 °C[\[3\]](#). While some reports describe the compound as a colorless liquid, this is inconsistent with its high melting point and the majority of findings that identify it as a crystalline solid at room temperature[\[1\]](#)[\[6\]](#).

Experimental Protocols

Determination of Melting Point (Capillary Method)

A standard and widely accepted method for determining the melting point of a crystalline solid like **5-Iodo-2-methylbenzoic acid** is the capillary melting point technique.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Sample of **5-Iodo-2-methylbenzoic acid**

Procedure:

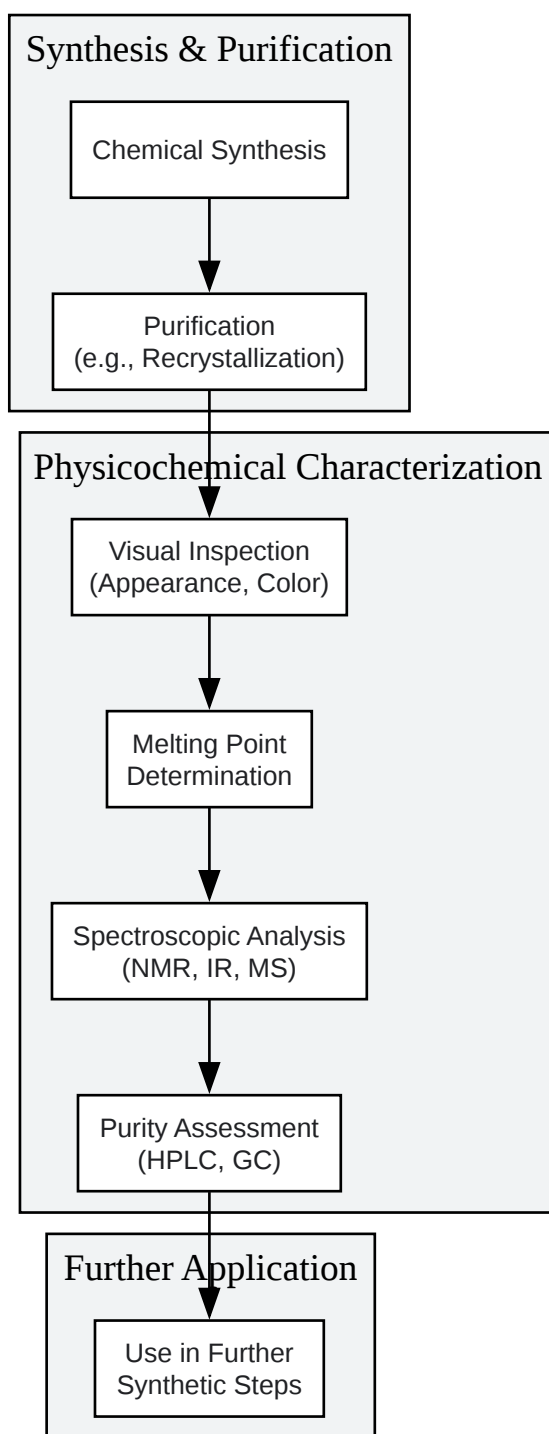
- **Sample Preparation:** A small amount of the crystalline **5-Iodo-2-methylbenzoic acid** is finely ground using a mortar and pestle to ensure a uniform particle size.
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample, forcing a small amount of the solid into the tube. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**

- The apparatus is heated at a rapid rate initially until the temperature is approximately 15-20 °C below the expected melting point (around 155-160 °C for this compound).
- The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- The sample is observed closely through the magnifying lens.
- Data Recording:
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid sample has completely transformed into a clear liquid is recorded as the end of the melting range.
 - A sharp melting range (e.g., 1-2 °C) is indicative of a pure compound.

Visualizations

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the characterization of a chemical compound like **5-Iodo-2-methylbenzoic acid** in a research and development setting.



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Caption: Workflow for Synthesis and Characterization.

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